

etoperidone clinical trials

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Compound Focus: Etoperidone

CAS No.: 52942-31-1

Cat. No.: S576415

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Etoperidone at a Glance

The table below summarizes the available information on **Etoperidone** from recent scientific literature:

| Aspect | Details |
|--------------------------|--|
| Original/Traditional Use | Investigated as a potential antidepressant (1970s) acting on the central serotonin system [1]. |
| Current Research Focus | Repurposing as a potential treatment for Alzheimer's disease (AD) [2]. |
| Proposed New Mechanism | Dual-binding inhibitor of Acetylcholinesterase (AChE) , interacting with both the Catalytic Anionic Site (CAS) and Peripheral Anionic Site (PAS) [2]. |
| Research Phase | Preclinical (In silico and In vitro). No clinical trials in patients have been identified [2]. |

| **Key Quantitative Findings** | • **Binding Free Energy:** -91.0 kcal/mol (comparable to Donepezil at -80.9 kcal/mol) • **In vitro IC50:** 712.80 μ M (in SH-SY5Y neuroblastoma cell line) [2]. |

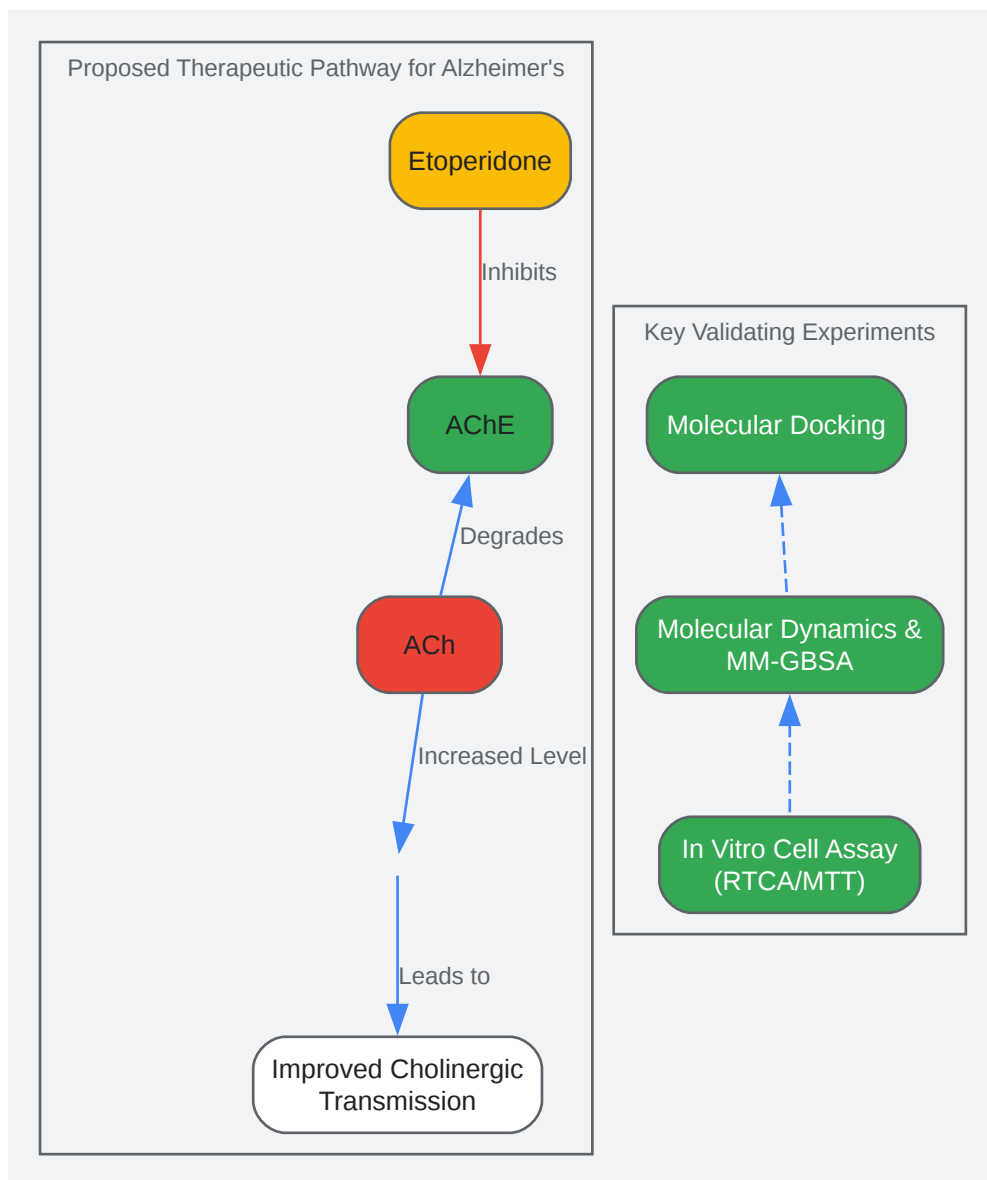
Experimental Protocols from Preclinical Research

The 2023 study provides detailed methodologies for the key experiments that identified **Etoperidone's** potential in Alzheimer's disease [2].

- **In Silico Molecular Docking:** The study used virtual screening to dock a library of 121,587 natural molecules and their conformers into the AChE binding gorge. The goal was to identify compounds with high docking scores and essential interactions with key subsites like CAS and PAS. **Etoperidone** was identified as a hit from this screening [2].
- **Molecular Dynamics (MD) Simulations and Free Energy Calculations:** The stability of the **Etoperidone**-AChE complex was investigated using MD simulations. The binding free energy was subsequently calculated using the Molecular Mechanics Generalized Born Surface Area (MM-GBSA) method [2].
- **In Vitro Cell Viability and IC50 Assay:** Computational predictions were validated through in vitro experiments using the SH-SY5Y neuroblastoma cell line. The half inhibitory concentration (IC50) of **Etoperidone** was estimated using Real Time Cell Analysis (RTCA) and cell viability assays (such as MTT). Cells were exposed to different concentrations of **Etoperidone** for 48 hours, and the results were compared to control drugs like Donepezil and Galantamine [2] [3].

Proposed Signaling Pathway in Alzheimer's Context

The following diagram illustrates the proposed mechanism of action for **Etoperidone** in Alzheimer's disease, based on the preclinical study, and highlights the key experiments used to validate it.



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This diagram shows the proposed pathway where **Etoperidone** inhibits AChE, leading to increased acetylcholine and improved brain function. The research methods on the right were key to validating this proposed mechanism [2].

Interpretation and Future Directions

The available data suggests **Etoperidone** is a candidate for drug repurposing, but it remains at a very early stage.

- **Promising Mechanism:** Its proposed **dual-binding action** on AChE is a valued property in modern Alzheimer's drug design, as it may simultaneously address cholinergic deficit and amyloid-beta aggregation [2].
- **Research Gap:** The transition from **preclinical to clinical research is critical**. The lack of any mention of clinical trials in the search results indicates this transition has not yet occurred for **Etoferidone** in an Alzheimer's context.
- **Next Steps:** The 2023 study explicitly states that the "promising results for these molecules suggest the development of the next step **in vivo animal testing**" [2]. Successful animal studies would be a prerequisite before human clinical trials could be considered.

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References

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